

Salinazid preliminary investigation results

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Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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Salinazid Basic Information

The table below summarizes the fundamental chemical and biological data for **Salinazid** gathered from the search results.

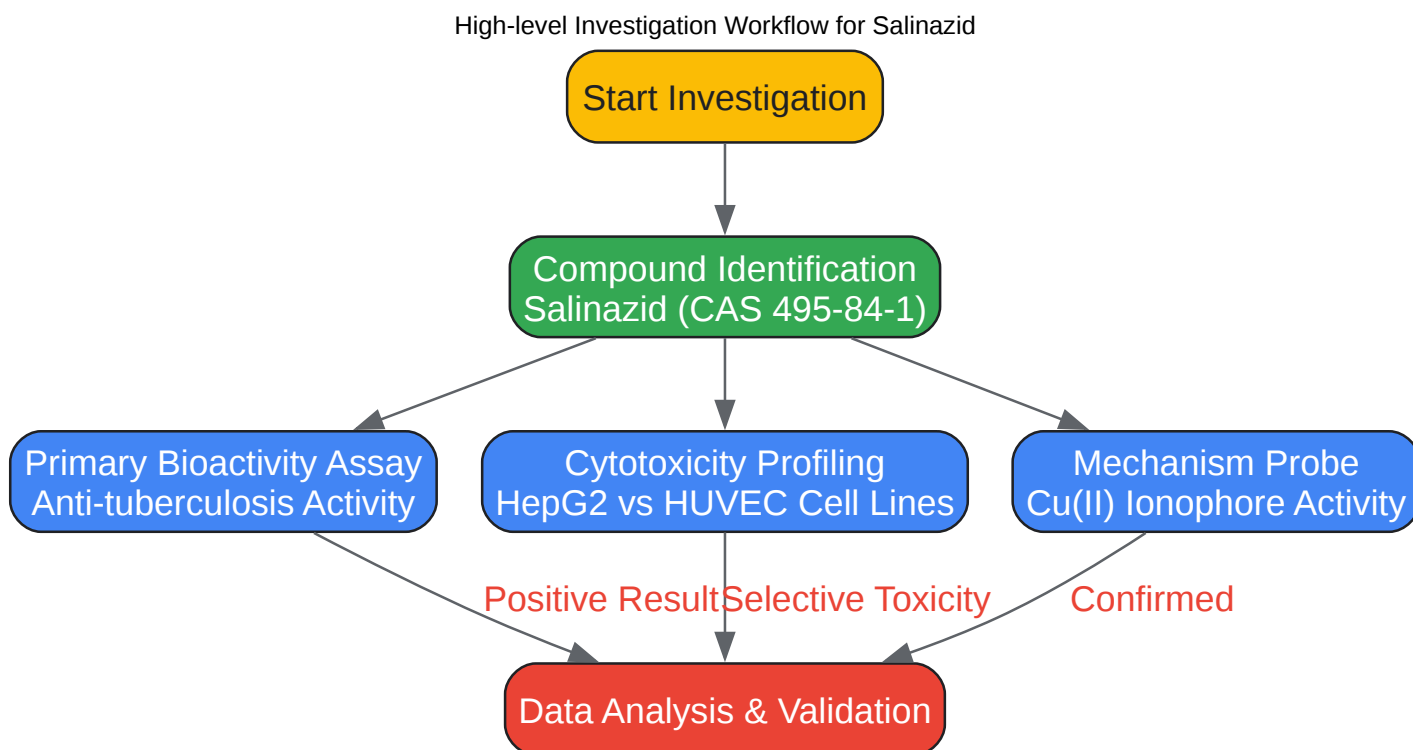
Property	Details
CAS Number	495-84-1 [1] [2]
Molecular Formula	$C_{13}H_{11}N_3O_2$ [1] [2]
Molecular Weight	241.25 g/mol [1] [2]
Aliases	SIH1, Salizide, Salizid, Salicylaldehyde isonicotinoyl hydrazone, Nupasal, Nilazid [1] [2]
Purity	≥98% [2] / 99.92% [1]
Appearance	Solid [2]
Melting Point	232-233 °C [2]
Density	1.24 g/cm ³ [1] [2]

Property	Details
Biological Activity	An anti-tuberculosis (TB) drug [2]. A potent Cu(II) ionophore that preferentially kills HepG2 cells (liver cancer) over HUVEC cells (human umbilical vein endothelial cells) [1].

Experimental Data & Workflow Visualization

The search results do not contain detailed experimental protocols for **Salinazid**'s key experiments, such as its anti-TB activity or cytotoxicity assays. The information below is inferred from the basic activity descriptions.

The following Graphviz diagram illustrates a generalized high-level workflow for investigating **Salinazid**'s activity, based on the described biological effects.



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Generalized workflow for the preliminary investigation of **Salinazid**, based on described biological activities.

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References

1. | TargetMol Salinazid [targetmol.com]
2. | Cu(II) ionophore | CAS# 495-84-1 | InvivoChem Salinazid [invivochem.com]

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